Technical Support Center: N-phenyloxolan-3-amine

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Compound of Interest	
Compound Name:	*N-phenyloxolan-3-amine*
CAS No.:	*162851-41-4*
Cat. No.:	*B065924*

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Disclaimer: Specific stability and storage data for **N-phenyloxolan-3-amine** are not readily available in public literature or safety data sheets. The information provided here is based on the general chemical properties of its core structures: an aromatic amine and a tetrahydrofuran (oxolane) ring. Researchers should handle this compound with caution and perform their own stability assessments for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **N-phenyloxolan-3-amine**?

A1: **N-phenyloxolan-3-amine** combines two reactive moieties, an aromatic amine and a tetrahydrofuran (THF) ether, which dictate its stability concerns:

- Oxidation: Aromatic amines are susceptible to oxidation, which can be accelerated by exposure to air (oxygen) and light.[1] This can lead to the formation of colored impurities.
- Peroxide Formation: The tetrahydrofuran ring is prone to forming explosive peroxides when exposed to air and light.[2][3][4][5] This is a significant safety hazard, especially upon concentration of solutions.

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Q2: What are the recommended short-term and long-term storage conditions for **N-phenyloxolan-3-amine**?

A2: While specific data is unavailable, based on the properties of analogous compounds, the following conditions are recommended:

- Short-Term (days to weeks): Store in a tightly sealed, amber glass vial under an inert atmosphere (e.g., argon or nitrogen) at 2-8 °C.
- Long-Term (months to years): For optimal stability, store under an inert atmosphere in a tightly sealed container at -20 °C or -70 °C.[6][7]

Q3: How can I tell if my sample of **N-phenyloxolan-3-amine** has degraded?

A3: Signs of degradation may include:

- Color Change: The appearance of a yellow or brown color in a previously colorless or pale-yellow sample can indicate oxidation of the aromatic amine moiety.[1]
- Insolubility: The formation of insoluble particulates may suggest polymerization or the formation of degradation products.
- Inconsistent Experimental Results: Variability in experimental outcomes using the same batch of the compound can be an indicator of degradation.
- Presence of Peroxides: Specialized test strips can be used to detect the presence of peroxides.

Q4: Is it necessary to use an inhibitor with **N-phenyloxolan-3-amine**?

A4: Given the tetrahydrofuran moiety's propensity for peroxide formation, using a sample that contains an inhibitor like butylated hydroxytoluene (BHT) is highly recommended, especially for material that will be stored for extended periods after the container is opened.[8] If you are using an uninhibited grade, it is crucial to store it strictly under an inert atmosphere and test for peroxides regularly.

Troubleshooting Guides

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Issue 1: Unexpected Color Change in the Sample

- Symptom: The solid or a solution of **N-phenyloxolan-3-amine** develops a yellow or brown discoloration.
- Potential Cause: Oxidation of the aromatic amine.
- Troubleshooting Steps:
  - Verify Storage Conditions: Ensure the compound is stored under an inert atmosphere and protected from light.
  - Purity Check: Analyze the sample by a suitable method (e.g., HPLC, LC-MS) to identify and quantify impurities.
  - Purification: If the purity is compromised, consider repurification (e.g., recrystallization or chromatography) if feasible.
  - Future Prevention: For future use, aliquot the material upon receipt into smaller, single-use vials to minimize repeated exposure of the bulk material to air.

Issue 2: Inconsistent or Poor Results in Assays

- Symptom: Diminished or variable activity in biological or chemical assays.
- Potential Cause: Degradation of the compound, leading to a lower concentration of the active molecule.
- Troubleshooting Steps:
  - Confirm Identity and Purity: Use analytical techniques like NMR or mass spectrometry to confirm the structure and purity of the compound.
  - Test for Peroxides: If the compound has been stored in the presence of air, test for peroxides using commercially available test strips. CAUTION: Do not concentrate solutions if peroxides are present.

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- Prepare Fresh Solutions: Prepare solutions fresh for each experiment from a solid that has been properly stored. Aromatic amines can be unstable in certain solvents and at room temperature over time.[6][7][9]
- Solvent Compatibility: Investigate the stability of **N-phenyloxolan-3-amine** in your experimental solvent. Some solvents can promote degradation.

Data Presentation

Table 1: General Stability of Aromatic Amines under Various Storage Conditions (Analogous Compounds)

Storage Condition	Temperature	Atmosphere	Duration	Expected Stability
Short-Term	4°C to 10°C	Air	Up to 10 days	Generally stable[6][7]
Short-Term	~20°C (Room Temp)	Air	Days	Reduced recovery, potential for degradation[6][7]
Long-Term	-20°C	Inert Gas	Months	Good stability
Long-Term	-70°C	Inert Gas	Up to 14 months	Excellent stability[6][7]

Table 2: Factors Influencing the Stability of **N-phenyloxolan-3-amine** (Based on General Chemical Principles)

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Factor	Effect on Stability	Rationale
Oxygen	Decreases	Promotes oxidation of the aromatic amine and formation of peroxides in the THF ring.[1][2][3]
Light	Decreases	Can catalyze both oxidation and peroxide formation.[1][2][3]
Elevated Temperature	Decreases	Accelerates the rates of degradation reactions.
Acidic pH	Potentially Decreases	Aromatic amines can be less stable in acidic solutions.[9]
Presence of Metals	Potentially Decreases	Metal ions can catalyze oxidation reactions.
Inhibitors (e.g., BHT)	Increases	Scavenge free radicals, preventing peroxide formation.[8]

Experimental Protocols

Protocol 1: Example Procedure for Testing Peroxide Formation in Ethers

Disclaimer: This is a general procedure. Always consult your institution's safety guidelines.

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Work in a well-ventilated fume hood.
- Sample Preparation: If the **N-phenyloxolan-3-amine** is a solid, dissolve a small amount in a peroxide-free solvent (e.g., isopropanol) to a concentration of approximately 1-5%. If it is a liquid, use it directly.
- Testing:
  - Obtain commercially available peroxide test strips.

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- Dip the test strip into the sample solution for the time specified by the manufacturer (typically 1-2 seconds).
- Remove the strip and wait for the color to develop (usually 15-60 seconds).

- Interpretation: Compare the color of the test strip to the color chart provided by the manufacturer to estimate the peroxide concentration.
- Action: If peroxides are detected at a concentration above the safe limit recommended by your institution (e.g., >10 ppm), do not proceed with any work that involves heating or concentrating the material. Contact your environmental health and safety office for guidance on proper disposal.

Protocol 2: General Workflow for Assessing the Stability of a New Compound

This protocol outlines a general approach to assessing the stability of a compound like **N-phenyloxolan-3-amine** for which specific data is not available.

- Initial Characterization: Upon receipt, obtain a full set of analytical data for the "time zero" reference. This should include:
  - High-Performance Liquid Chromatography (HPLC) with a UV detector to establish purity and a retention time.
  - Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the molecular weight.
  - Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the chemical structure.
- Forced Degradation Study (Stress Testing):
  - Prepare solutions of the compound in the intended experimental buffer or solvent.
  - Expose aliquots of these solutions to various stress conditions, such as:
    - Elevated temperature (e.g., 40°C, 60°C)
    - Acidic conditions (e.g., 0.1 N HCl)

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    - Basic conditions (e.g., 0.1 N NaOH)
    - Oxidative conditions (e.g., 3% H_2O_2)
    - Photolytic conditions (exposure to UV or visible light)
  - At set time points (e.g., 1, 4, 8, 24 hours), analyze the stressed samples by HPLC to determine the percentage of the parent compound remaining and to observe the formation of any degradation products.
- Long-Term Stability Study:
  - Store aliquots of the solid compound and solutions under the intended storage conditions (e.g., -20°C, 4°C, room temperature).
  - At various time points (e.g., 1, 3, 6, 12 months), analyze the samples by HPLC to assess any changes in purity.

Visualizations

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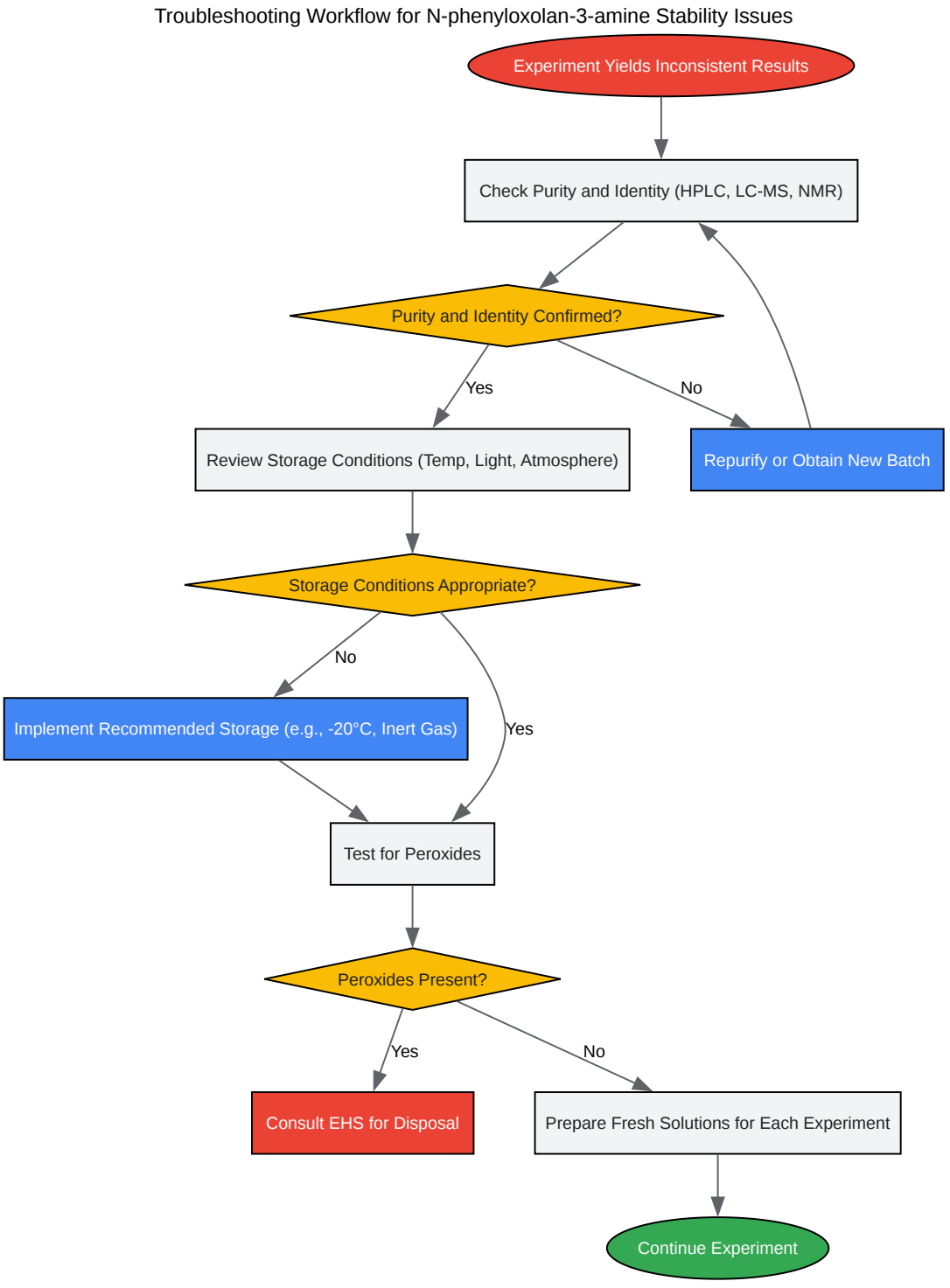

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Caption: Troubleshooting workflow for stability issues.

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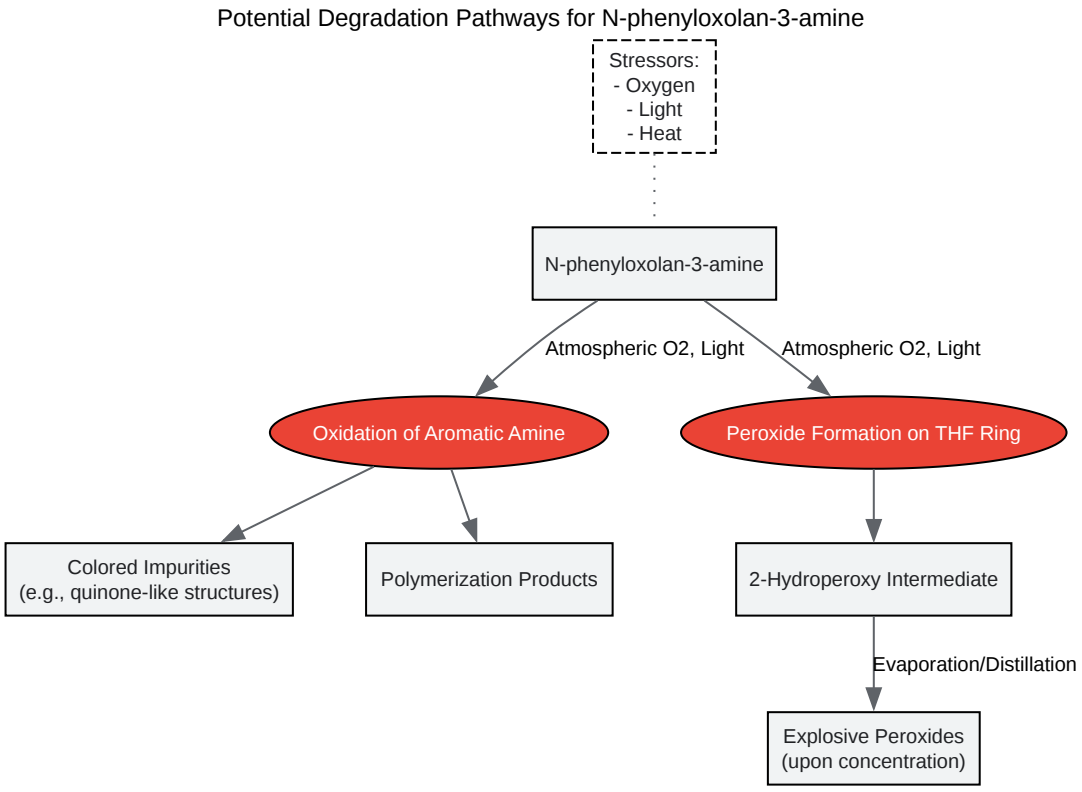

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Caption: Potential degradation pathways.

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